Physical and Chemical Properties of Vanillin-Derived Sulfonate Esters: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*4-Formyl-2-methoxyphenyl benzenesulfonate*
CAS No.:	*384861-82-9*
Cat. No.:	*B2953107*

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Executive Summary

Vanillin (4-hydroxy-3-methoxybenzaldehyde) is globally recognized as a sustainable, bio-renewable platform chemical. While traditionally utilized as a flavoring agent, its unique structural triad—an aldehyde, a methoxy group, and a phenolic hydroxyl—renders it a highly versatile precursor in advanced organic synthesis and drug development[1]. However, the native phenolic hydroxyl group often requires activation to participate in complex catalytic transformations. By converting this moiety into a sulfonate ester (e.g., mesylate, tosylate, or triflate), the electronic landscape of the molecule is fundamentally altered, transforming a poor leaving group into an exceptional one ().

As a Senior Application Scientist, I have structured this technical guide to bridge the gap between theoretical physical chemistry and bench-level execution. This whitepaper details the physical properties, mechanistic reactivity, and field-proven, self-validating protocols for synthesizing and utilizing vanillin-derived sulfonate esters.

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Structural and Physical Properties

The conversion of vanillin to a sulfonate ester significantly modifies its physical state and electronic distribution. The strong electron-withdrawing nature of the sulfonate group (−SO2R) reduces the electron density on the aromatic ring. This inductive effect not only activates the C−O bond for oxidative addition but also subtly modulates the electrophilicity of the para-aldehyde group.

Table 1: Quantitative Properties of Key Vanillin Sulfonate Esters

Compound	Chemical Formula	Molecular Weight	Physical State	Key Synthetic Utility
Vanillin Mesylate	C9H10O5S	230.24 g/mol	Colorless Crystals	Intermediate for Ullmann coupling, Tubulin-binding agents[2][3]
Vanillin Tosylate	C15H14O5S	306.33 g/mol	Pale Solid	Deoxygenation (hydrogenolysis), Flavanone synthesis[4]
Vanillin Triflate	C9H7F3O5S	284.21 g/mol	Pale Yellow Oil/Solid	High-reactivity electrophile for Pd-catalyzed cross-coupling[5][6]

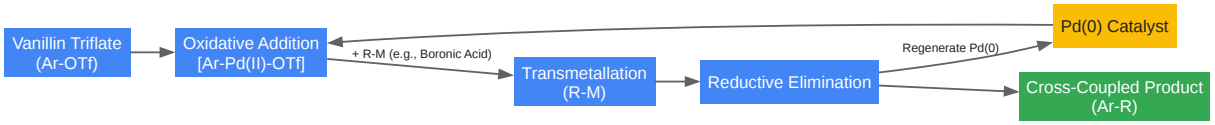
Chemical Reactivity and Mechanistic Pathways

Palladium-Catalyzed Cross-Coupling

Vanillin triflate (CAS: 194018-68-3) is extensively utilized in transition-metal-catalyzed cross-coupling reactions, such as Suzuki-Miyaura, Heck, and Sonogashira couplings ()[5]. The causality behind selecting a triflate over a tosylate lies in the extreme electronegativity of the trifluoromethyl group. This creates a highly polarized C−O bond, drastically lowering the

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activation energy required for the oxidative addition of Pd(0) into the aryl-oxygen bond, facilitating the synthesis of complex macrocycles like cavicularin[6].

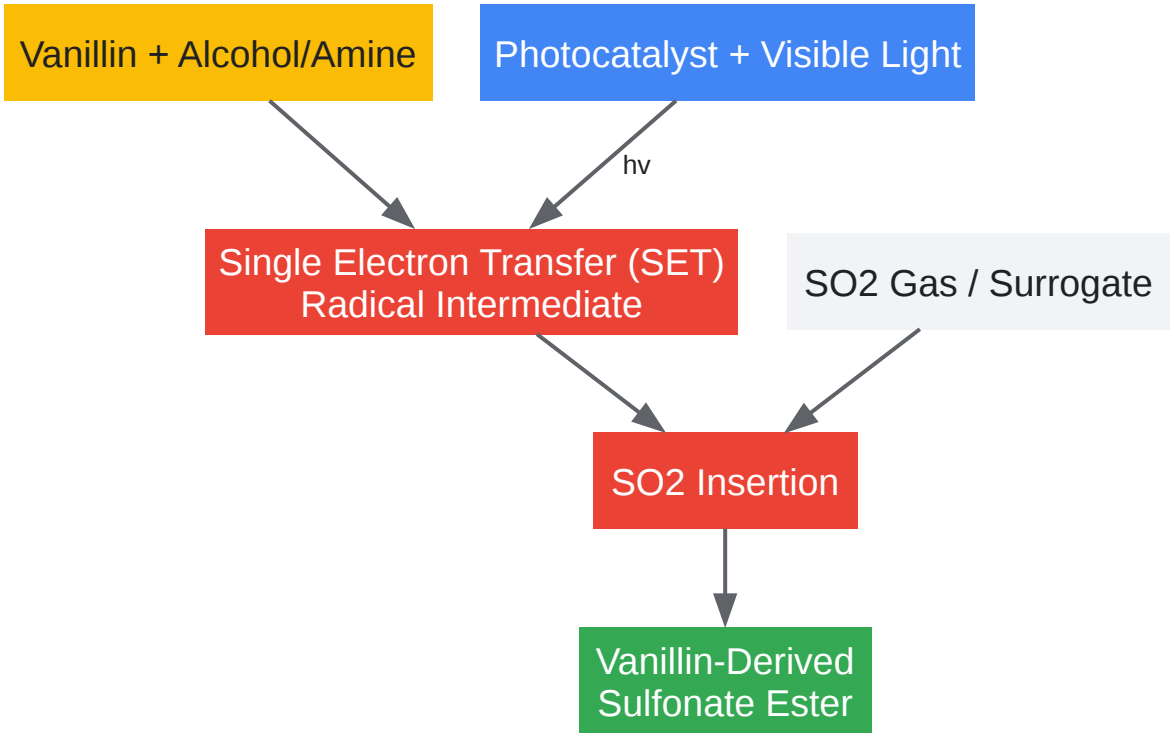


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Mechanistic cycle of Pd-catalyzed cross-coupling utilizing vanillin triflate.

Organophotocatalytic Sulfonylation

Recent breakthroughs have demonstrated the utility of vanillin in late-stage drug functionalization via organophotocatalytic redox-neutral strategies. By utilizing SO2gas or surrogates, vanillin can be converted into complex sulfonate esters under mild, metal-free conditions ()[1]. This process relies on a single-electron transfer (SET) mechanism, where a photo-excited catalyst generates a radical intermediate that facilitates SO2insertion[1].



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Workflow of organophotocatalytic redox-neutral SO2 insertion for vanillin functionalization.

Experimental Protocols (Self-Validating Systems)

Reproducibility in organic synthesis hinges on controlling reaction kinetics and thermodynamics. The following protocols are engineered to be self-validating systems, minimizing side reactions through precise stoichiometric and thermal control.

Protocol 1: Chemoselective Synthesis of Vanillin Triflate

Objective: Convert vanillin to 4-formyl-2-methoxyphenyl trifluoromethanesulfonate[5]. Causality & Logic: The reaction must be kept strictly at 0 °C during the addition of trifluoromethanesulfonic anhydride (Tf2O) to prevent the highly electrophilic reagent from attacking the aldehyde oxygen or causing polymerization. Pyridine acts as both a nucleophilic catalyst and an acid scavenger, neutralizing the triflic acid byproduct to drive the equilibrium forward.

Step-by-Step Methodology:

- Preparation: Flame-dry a 50 mL two-neck round-bottom flask under an argon atmosphere.
- Dissolution: Dissolve 1.0 mmol (152.15 mg) of vanillin in 10 mL of anhydrous dichloromethane (DCM).
- Base Addition: Add 2.0 mmol of anhydrous pyridine to the solution and stir for 5 minutes.
- Cooling: Submerge the flask in an ice-water bath and allow the internal temperature to equilibrate to 0 °C.
- Triflation: Dissolve 1.2 mmol of Tf2O in 2 mL of anhydrous DCM. Add this solution dropwise over 15 minutes via a syringe pump. (Self-validation check: The solution should transition from clear to pale yellow without rapid exothermic boiling).
- Reaction Progression: Remove the ice bath and let the reaction stir at room temperature for 2–12 hours. Monitor via TLC (Hexane:EtOAc 3:1) until the vanillin spot (Rf≈0.2) disappears and the triflate spot (Rf≈0.4) emerges[5].

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- Quenching & Workup: Quench the reaction with 10 mL of saturated aqueous NaHCO3. Extract the aqueous layer with DCM (3×10 mL). Wash the combined organic layers with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure.
- Purification: Purify via flash column chromatography to yield vanillin triflate as a pale yellow oil/solid.

Protocol 2: Synthesis of Vanillin Mesylate for Tubulin-Binding Agents

Objective: Synthesize vanillin methanesulfonate, a precursor for Ullmann cross-coupling in the development of dibenz[c,e]oxepines ()[3]. Causality & Logic: Methanesulfonyl chloride (MsCl) is less reactive than Tf2O , allowing for slightly more robust handling. However, maintaining a low temperature during addition is still critical to prevent the formation of highly reactive sulfene intermediates that can lead to complex oligomeric mixtures.

Step-by-Step Methodology:

- Setup: In a 100 mL round-bottom flask, dissolve 5.0 mmol of vanillin in 25 mL of anhydrous DCM.
- Base Addition: Add 7.5 mmol of triethylamine (Et3N) and cool the mixture to 0 °C.
- Mesylation: Add 6.0 mmol of methanesulfonyl chloride dropwise over 10 minutes.
- Stirring: Stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 3 hours.
- Workup: Dilute with 20 mL of DCM and wash sequentially with 1M HCl (to remove excess amine), saturated NaHCO3, and brine.
- Isolation: Dry the organic phase over MgSO4, filter, and evaporate the solvent. Recrystallize the crude product from 95% ethanol to afford vanillin mesylate as colorless crystals[2].

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